

A Comprehensive Spectroscopic Guide to Methyl 2-(4-bromo-2-fluorophenyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(4-bromo-2-fluorophenyl)acetate

CAS No.: 193290-19-6

Cat. No.: B1424296

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Introduction

Methyl 2-(4-bromo-2-fluorophenyl)acetate is a substituted phenylacetate derivative, a class of compounds frequently utilized as key intermediates in the synthesis of pharmaceuticals and other fine chemicals.[1][2] Its structural complexity, featuring a halogenated aromatic ring and an ester functional group, gives rise to a distinct spectroscopic fingerprint. This guide provides an in-depth analysis of the expected spectroscopic data for this compound, offering researchers and drug development professionals a foundational understanding of its characterization. We will explore the anticipated ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data, grounded in established spectroscopic principles.

The molecular structure of **Methyl 2-(4-bromo-2-fluorophenyl)acetate** is the primary determinant of its spectral properties. The strategic placement of the bromo and fluoro substituents on the phenyl ring, along with the methyl acetate side chain, creates a unique electronic and steric environment that is interrogated by various spectroscopic techniques.

Methyl 2-(4-bromo-2-fluorophenyl)acetate



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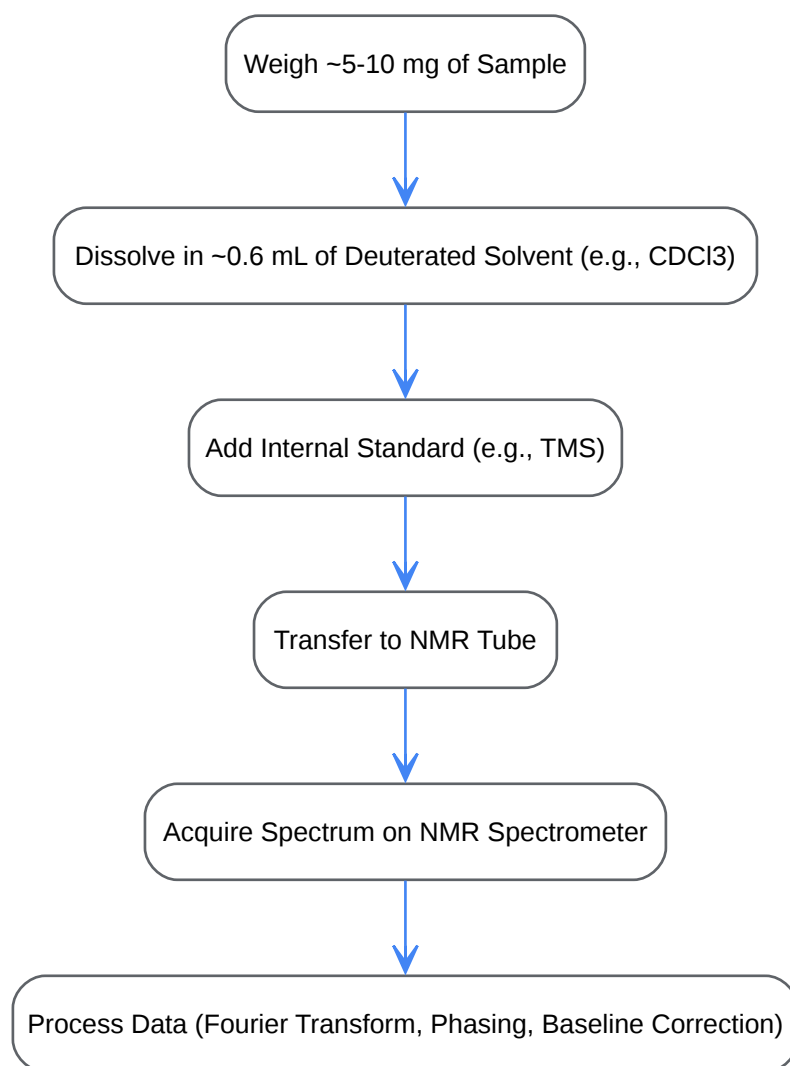
Caption: Molecular Structure of the Target Analyte.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **Methyl 2-(4-bromo-2-fluorophenyl)acetate**, both ^1H and ^{13}C NMR provide unambiguous evidence for its constitution.

Experimental Protocol: NMR Sample Preparation & Analysis

A robust NMR analysis begins with meticulous sample preparation. The choice of deuterated solvent is critical to avoid overwhelming signals from the solvent itself.^[3] Chloroform- d (CDCl_3) is a common and effective choice for compounds of this type, and Tetramethylsilane (TMS) is typically used as an internal standard for referencing the chemical shift scale to 0 ppm.^[4]



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Caption: Standard Workflow for NMR Sample Preparation and Analysis.

¹H NMR Spectroscopy: Data & Interpretation

The ¹H NMR spectrum provides information on the number of distinct proton environments, their electronic surroundings, and their proximity to neighboring protons. The spectrum of **Methyl 2-(4-bromo-2-fluorophenyl)acetate** is expected to show three main groups of signals: those from the aromatic protons, the benzylic methylene protons, and the methyl ester protons.

Table 1: Predicted ¹H NMR Data (500 MHz, CDCl₃)

Signal Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
-OCH ₃	~ 3.70	Singlet (s)	-	3H
-CH ₂ -	~ 3.65	Singlet (s) or Doublet (d)	JHF $\approx$ 2 Hz	2H
Ar-H (H-6)	~ 7.20 - 7.30	Doublet of doublets (dd)	JHH $\approx$ 8.5 Hz, JHF $\approx$ 2 Hz	1H
Ar-H (H-5)	~ 7.10 - 7.20	Triplet of doublets (td) or ddd	JHH $\approx$ 8.5 Hz, JHF $\approx$ 8.5 Hz, JHH $\approx$ 2.5 Hz	1H
Ar-H (H-3)	~ 7.35 - 7.45	Doublet of doublets (dd)	JHF $\approx$ 10 Hz, JHH $\approx$ 2.5 Hz	1H

Interpretation:

- -OCH₃ Protons (~3.70 ppm): The three protons of the methyl ester group are chemically equivalent and are not coupled to any other protons, thus appearing as a sharp singlet. Their chemical shift is downfield due to the deshielding effect of the adjacent oxygen atom.^[4]
- -CH₂- Protons (~3.65 ppm): The two methylene protons are adjacent to the aromatic ring and the carbonyl group. They are expected to appear as a singlet. However, long-range coupling to the ortho fluorine atom (⁴JHF) might resolve this signal into a narrow doublet.
- Aromatic Protons (7.10 - 7.45 ppm): The three protons on the phenyl ring are in distinct chemical environments due to the substitution pattern.
 - H-3: This proton is ortho to the fluorine atom, resulting in a large ortho H-F coupling constant (~10 Hz). It is also meta to H-5, leading to a smaller meta H-H coupling (~2.5 Hz), giving a doublet of doublets.
 - H-5: This proton is coupled to H-6 (ortho H-H, ~8.5 Hz), H-3 (meta H-H, ~2.5 Hz), and the fluorine atom (meta H-F, ~8.5 Hz). This complex coupling can result in a triplet of doublets or a doublet of doublet of doublets.

- H-6: This proton is coupled to H-5 (ortho H-H, ~8.5 Hz) and shows a smaller para coupling to the fluorine atom ($^5J_{HF}$, ~2 Hz), resulting in a doublet of doublets.[5]

^{13}C NMR Spectroscopy: Data & Interpretation

The ^{13}C NMR spectrum reveals the number of non-equivalent carbon atoms in the molecule. Due to the low natural abundance of ^{13}C , proton-carbon coupling is typically decoupled, resulting in a spectrum where each unique carbon atom appears as a single line.[6]

Table 2: Predicted ^{13}C NMR Data (125 MHz, CDCl_3)

Signal Assignment	Chemical Shift (δ , ppm)	Coupling to Fluorine
-OCH ₃	~ 52.5	No
-CH ₂ -	~ 39.5	Yes (small $^3J_{CF}$)
C-4 (Ar, C-Br)	~ 122.0	Yes (small $^3J_{CF}$)
C-5 (Ar, C-H)	~ 129.5	Yes ($^2J_{CF}$)
C-6 (Ar, C-H)	~ 115.0	Yes ($^2J_{CF}$)
C-3 (Ar, C-H)	~ 133.0	Yes ($^3J_{CF}$)
C-1 (Ar, C-CH ₂)	~ 125.0	Yes ($^2J_{CF}$)
C-2 (Ar, C-F)	~ 161.0	Yes (large $^1J_{CF}$)
C=O (Ester)	~ 170.0	Yes (small $^4J_{CF}$)

Interpretation:

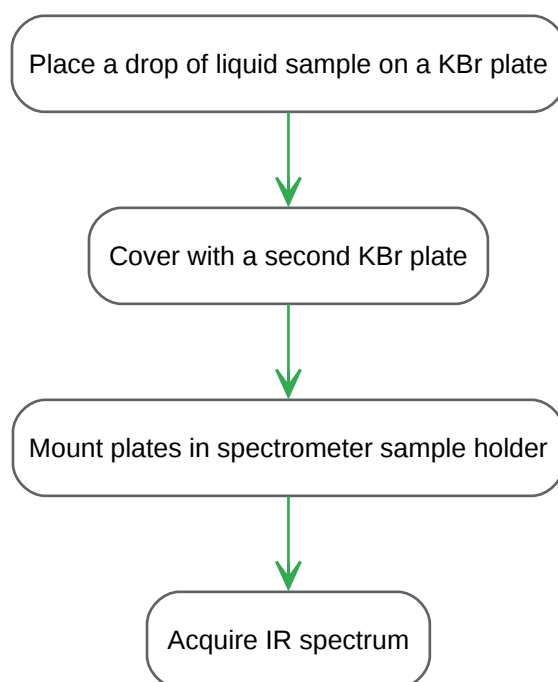
- Aliphatic Carbons: The methyl ester carbon (-OCH₃) is expected around 52.5 ppm, and the benzylic methylene carbon (-CH₂) around 39.5 ppm.[6]
- Aromatic Carbons: The chemical shifts of the aromatic carbons are influenced by the substituents. The carbon directly attached to the highly electronegative fluorine atom (C-2) will be the most downfield in the aromatic region, appearing at approximately 161.0 ppm with a large one-bond C-F coupling constant ($^1J_{CF}$) of around 245 Hz. The carbon bearing the bromine (C-4) is shifted upfield relative to an unsubstituted carbon due to the "heavy atom

effect".^[7] The other aromatic carbons will show smaller C-F couplings depending on their proximity to the fluorine atom.

- Carbonyl Carbon: The ester carbonyl carbon (C=O) will appear furthest downfield, typically around 170.0 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of functional groups within a molecule. It is an excellent technique for confirming the presence of key structural motifs. For liquid samples like **Methyl 2-(4-bromo-2-fluorophenyl)acetate**, a simple and effective method is to place a drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.^{[8][9]}



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Caption: Workflow for IR analysis of a neat liquid sample.

Table 3: Predicted IR Absorption Bands

Frequency (cm ⁻¹)	Vibration Type	Functional Group
~ 3100 - 3000	C-H Stretch	Aromatic
~ 2955	C-H Stretch	Aliphatic (-CH ₃ , -CH ₂)
~ 1745	C=O Stretch	Ester
~ 1590, 1480	C=C Stretch	Aromatic Ring
~ 1250	C-O Stretch	Ester
~ 1200	C-F Stretch	Aryl-Fluoride
~ 1050	C-Br Stretch	Aryl-Bromide
~ 850 - 800	C-H Bend (out-of-plane)	Substituted Aromatic

Interpretation:

The IR spectrum will be dominated by a very strong, sharp absorption band around 1745 cm⁻¹ corresponding to the C=O stretch of the ester group.[10] The presence of the aromatic ring will be confirmed by C=C stretching vibrations around 1590 and 1480 cm⁻¹ and aromatic C-H stretches above 3000 cm⁻¹. The C-F and C-Br stretching vibrations are expected in the fingerprint region, typically around 1200 cm⁻¹ and 1050 cm⁻¹, respectively.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, thereby confirming the molecular weight and offering structural clues through fragmentation patterns.

Molecular Ion Peak and Isotopic Pattern

A key feature in the mass spectrum of **Methyl 2-(4-bromo-2-fluorophenyl)acetate** is the isotopic signature of bromine. Bromine has two naturally occurring isotopes, ⁷⁹Br (50.7% abundance) and ⁸¹Br (49.3% abundance), which are two mass units apart and have nearly equal abundance.[11] Consequently, any ion containing a bromine atom will appear as a pair of peaks (an M and M+2 peak) of roughly equal intensity.

- Calculated Exact Mass $[M]^+$:

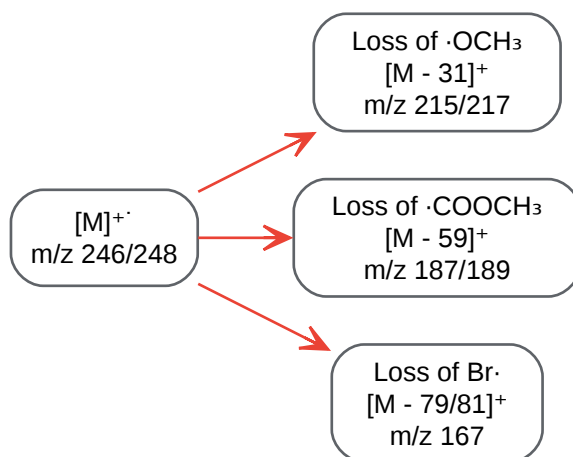
- For $C_9H_8^{79}BrFO_2$: 245.97

- For $C_9H_8^{81}BrFO_2$: 247.97

The molecular ion region will show two peaks of approximately 1:1 intensity at m/z 246 and 248.

Fragmentation Analysis

Under electron ionization (EI), the molecular ion will undergo fragmentation. The stability of the aromatic ring means that fragmentation often occurs at the ester side chain.



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Caption: Predicted Major Fragmentation Pathways in EI-MS.

Table 4: Predicted Key Mass Fragments (EI-MS)

m/z	Ion Structure	Description
246 / 248	$[\text{C}_9\text{H}_8\text{BrFO}_2]^+\cdot$	Molecular Ion ($[\text{M}]^{+\cdot}$)
215 / 217	$[\text{C}_8\text{H}_5\text{BrFO}]^+$	Loss of the methoxy radical ($\cdot\text{OCH}_3$)
187 / 189	$[\text{C}_7\text{H}_5\text{BrF}]^+$	Loss of the carbomethoxy radical ($\cdot\text{COOCH}_3$), forming a substituted benzyl cation
167	$[\text{C}_9\text{H}_8\text{FO}_2]^+$	Loss of the bromine radical ($\cdot\text{Br}$)
59	$[\text{COOCH}_3]^+$	Carbomethoxy cation

Interpretation:

The base peak in the spectrum is likely to be the substituted benzyl cation at m/z 187/189, formed by the stable loss of the $\cdot\text{COOCH}_3$ radical. The loss of the $\cdot\text{OCH}_3$ radical to give the acylium ion at m/z 215/217 is also a common fragmentation pathway for esters.^[12] The presence of all these fragments, especially the characteristic bromine isotope patterns, provides compelling evidence for the proposed structure.

Conclusion

The comprehensive analysis of ^1H NMR, ^{13}C NMR, IR, and MS data provides a multi-faceted and self-validating spectroscopic profile for **Methyl 2-(4-bromo-2-fluorophenyl)acetate**. The predicted chemical shifts and coupling constants in NMR, the characteristic vibrational frequencies in IR, and the distinct molecular ion and fragmentation patterns in MS collectively offer an unambiguous confirmation of its molecular structure. This guide serves as a foundational reference for scientists engaged in the synthesis, purification, and application of this important chemical intermediate, ensuring high standards of quality control and structural verification.

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